

Benzalkonium bromide's virucidal, fungicidal, and bactericidal activities

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A Technical Guide to the Antimicrobial Activity of Benzalkonium Bromide

For Researchers, Scientists, and Drug Development Professionals

Introduction

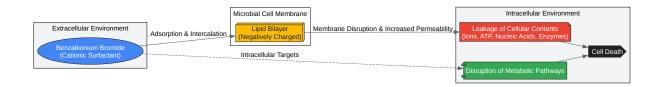
Benzalkonium bromide, a quaternary ammonium compound, is a widely utilized cationic surfactant with a broad spectrum of antimicrobial activity. Its efficacy as a biocide has established its use in numerous applications, from clinical and industrial disinfectants to preservative agents in pharmaceutical formulations. This technical guide provides an in-depth analysis of the virucidal, fungicidal, and bactericidal properties of **benzalkonium bromide**, presenting quantitative data, detailed experimental protocols, and a visualization of its mechanism of action.

Mechanism of Action

The primary mode of action for **benzalkonium bromide** is the disruption of microbial cell membranes.[1][2] As a cationic surfactant, its positively charged headgroup interacts with the negatively charged components of the microbial cell surface, such as phospholipids and proteins.[1] This electrostatic interaction facilitates the insertion of its lipophilic alkyl chain into the lipid bilayer, leading to a loss of membrane integrity.[1] The subsequent increase in membrane permeability results in the leakage of essential intracellular components like ions,



nucleotides, and enzymes, ultimately leading to cell death.[1] Beyond membrane disruption, benzalkonium chloride can also interfere with microbial metabolism by inhibiting enzyme activity and denaturing proteins within the cell.[1]



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Mechanism of action of **benzalkonium bromide** against microbial cells.

Bactericidal Activity

Benzalkonium bromide exhibits broad-spectrum bactericidal activity, although its effectiveness can vary between different bacterial species. Generally, it is more effective against Gram-positive bacteria than Gram-negative bacteria.[2][3] The outer membrane of Gram-negative bacteria provides an additional protective barrier that can limit the uptake of the disinfectant. Bacterial spores are considered resistant to **benzalkonium bromide**.[2][3]



Bacterium	Test Method	Concentratio n	Contact Time	Log Reduction/R esult	Reference
Staphylococc us aureus	Tube Dilution	40 mg/L	24 h	MIC	[4]
Staphylococc us aureus	Tube Dilution	45 mg/L	24 h	МВС	[4]
Listeria monocytogen es	Tube Dilution	30 mg/L	24 h	MIC	[4]
Listeria monocytogen es	Tube Dilution	35 mg/L	24 h	МВС	[4]
Bacillus cereus	Tube Dilution	140 mg/L	24 h	MIC	[4]
Bacillus cereus	Tube Dilution	160 mg/L	24 h	МВС	[4]
Escherichia coli	Tube Dilution	40 mg/L	24 h	MIC	[4]
Escherichia coli	Tube Dilution	45 mg/L	24 h	МВС	[4]
Pseudomona s aeruginosa	Tube Dilution	60 mg/L	24 h	MIC	[4]
Pseudomona s aeruginosa	Tube Dilution	80 mg/L	24 h	МВС	[4]
Salmonella typhimurium	Tube Dilution	80 mg/L	24 h	MIC	[4]
Salmonella typhimurium	Tube Dilution	100 mg/L	24 h	МВС	[4]



Pseudomona s aeruginosa	Combination with 2205-Cu DSS	23.44 ppm	5 days	Increased bactericidal [5 rate by 24.2%	5]
	DSS			rate by 24.2%	

MIC: Minimum Inhibitory Concentration, MBC: Minimum Bactericidal Concentration

Fungicidal Activity

Benzalkonium bromide is also effective against a range of fungi, including yeasts and molds. [2][3] Its fungicidal action is attributed to the same membrane-disrupting mechanism observed in bacteria.[6]

Fungus	Test Method	Concentratio n	Contact Time	Result	Reference
Candida albicans	Suspension Test	0.5%	Rapid	Fungicidal	[7]
Aspergillus ochraceus	Suspension Test	0.5%	-	Ineffective	[7]
Candida species	Spray Test	-	-	Fungicidal	[7]
Aspergillus ochraceus	Spray Test	-	-	Fungistatic	[7]
Fusarium solani	Spore Germination Assay	100 mg/L	-	Almost complete inactivation of spores	[8]
Fusarium oxysporum	Spore Germination Assay	100 mg/L	-	Almost complete inactivation of spores	[8]

Virucidal Activity







The virucidal activity of **benzalkonium bromide** is most pronounced against enveloped viruses.[1][9] The lipid envelope of these viruses is a primary target for the disruptive action of this cationic surfactant.[10] Non-enveloped viruses are generally more resistant.[11][12]



Virus	Virus Type	Concentratio n	Contact Time	Log Reduction/R esult	Reference
Influenza Virus	Enveloped	-	10 min	Inactivated	[11]
Measles Virus	Enveloped	-	10 min	Inactivated	[11]
Rabies Virus	Enveloped	-	10 min	Inactivated	[11]
Herpes Simplex Virus	Enveloped	-	10 min	Inactivated	[11]
Human Immunodefici ency Virus (HIV)	Enveloped	-	< 1 min	Effective inactivation	[12]
Human Coronavirus	Enveloped	-	-	Ineffective	[12]
SARS-CoV	Enveloped	0.5%	-	>4 log reduction	[9]
SARS-CoV-2	Enveloped	0.035%	-	>2.61 to >3.11 log reduction	[9]
Adenovirus (types 3, 5, 7a, 19/64, 37)	Non- enveloped	0.1%	1 h	Virucidal (≥3 Log10 decrease)	[13]
Adenovirus (types 4, 8)	Non- enveloped	0.1%	1 h	>1 Log10 but <3 Log10 decrease	[13]
Poliovirus	Non- enveloped	-	10 min	Not inactivated	[11]
Encephalomy ocarditis virus	Non- enveloped	-	10 min	Not inactivated	[11]



Human
Coxsackie enveloped

Nonenveloped

Active [12]

Experimental Protocols

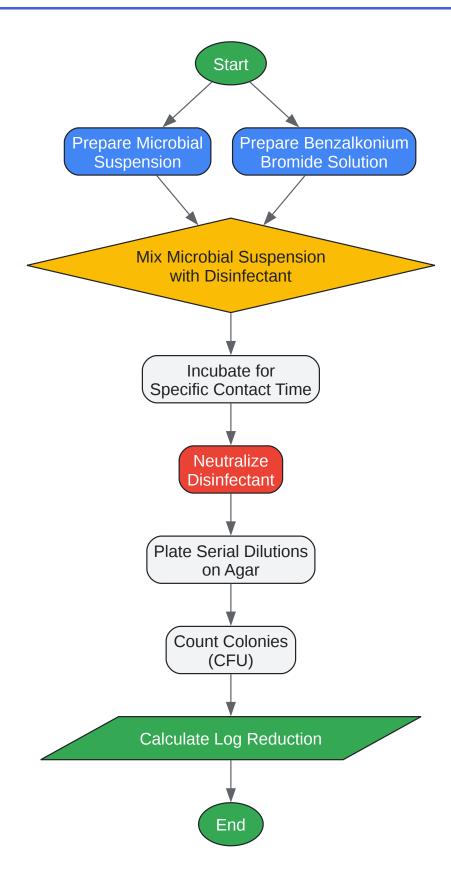
The evaluation of the antimicrobial efficacy of **benzalkonium bromide** is conducted using standardized methods. The following provides an overview of common experimental protocols.

Suspension Test

This method assesses the efficacy of a disinfectant in a liquid medium.[14][15]

- Preparation of Microbial Suspension: A standardized suspension of the test microorganism is prepared in a suitable broth, and the cell density is adjusted to a specific concentration (e.g., 10^8 CFU/mL).
- Exposure: A defined volume of the microbial suspension is added to a specific concentration of the **benzalkonium bromide** solution. An interfering substance, such as bovine serum albumin, may be included to simulate "dirty" conditions.[12]
- Contact Time: The mixture is incubated for a predetermined contact time (e.g., 5, 10, 15 minutes) at a specified temperature.
- Neutralization: After the contact time, the antimicrobial action is stopped by adding a validated neutralizer.
- Enumeration: The number of surviving microorganisms is determined by plating serial dilutions onto a suitable agar medium.
- Calculation of Log Reduction: The log reduction is calculated by comparing the number of viable microorganisms in the treated sample to the initial number in the control. A 4-log reduction (99.99%) is often required for a disinfectant to be considered effective.[14]





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Workflow for a typical suspension test to evaluate disinfectant efficacy.



Surface Test

This method evaluates the disinfectant's efficacy on a hard, non-porous surface, simulating real-world applications.[17][18]

- Carrier Preparation: Standardized carriers (e.g., stainless steel discs, glass slides) are inoculated with a known concentration of the test microorganism and dried.
- Disinfectant Application: The disinfectant is applied to the inoculated surface according to the intended use (e.g., spray, wipe).[16]
- Contact Time: The disinfectant remains in contact with the surface for a specified period.
- Neutralization and Recovery: The carrier is transferred to a neutralizing broth to inactivate the disinfectant, and the surviving microorganisms are recovered.
- Enumeration and Log Reduction: The number of viable microorganisms is determined, and the log reduction is calculated as in the suspension test.

Conclusion

Benzalkonium bromide is a potent antimicrobial agent with demonstrated bactericidal, fungicidal, and virucidal properties. Its efficacy is concentration- and contact time-dependent and is generally greater against Gram-positive bacteria and enveloped viruses. While highly effective, the potential for microbial resistance with prolonged, sub-lethal exposure warrants careful consideration in its application.[19][20] The standardized protocols outlined in this guide are essential for the accurate evaluation of its antimicrobial performance in various applications. This information serves as a valuable resource for researchers and professionals in the development of new antimicrobial formulations and infection control strategies.

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References

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- 1. What is the mechanism of Benzalkonium Chloride? [synapse.patsnap.com]
- 2. Benzalkonium | C22H40N+ | CID 2330 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. go.drugbank.com [go.drugbank.com]
- 4. idosi.org [idosi.org]
- 5. Synergistic Antibacterial Activity of Benzalkonium Bromide and Cu-Bearing Duplex Stainless Steel against Pseudomonas aeruginosa PMC [pmc.ncbi.nlm.nih.gov]
- 6. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 7. academic.oup.com [academic.oup.com]
- 8. researchgate.net [researchgate.net]
- 9. Exploring whether Benzalkonium Chloride could be effective against SARS-CoV-2 -Pharmaceutical Technology [pharmaceutical-technology.com]
- 10. journals.plos.org [journals.plos.org]
- 11. scite.ai [scite.ai]
- 12. The action of three antiseptics/disinfectants against enveloped and non-enveloped viruses PMC [pmc.ncbi.nlm.nih.gov]
- 13. Benzalkonium Chloride Demonstrates Concentration-Dependent Antiviral Activity Against Adenovirus In Vitro PMC [pmc.ncbi.nlm.nih.gov]
- 14. microbe-investigations.com [microbe-investigations.com]
- 15. researchgate.net [researchgate.net]
- 16. scribd.com [scribd.com]
- 17. pharmabeginers.com [pharmabeginers.com]
- 18. scispace.com [scispace.com]
- 19. researchgate.net [researchgate.net]
- 20. journals.asm.org [journals.asm.org]
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